

4-Bromobenzenesulfonyl Chloride: Technical Safety & Handling Guide

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Compound of Interest

Compound Name: 4-Bromobenzenesulfinic chloride

Cat. No.: B8711989

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Executive Summary

4-Bromobenzenesulfonyl chloride (4-BBSC) is a high-value electrophile extensively used in medicinal chemistry for the synthesis of sulfonamides, a pharmacophore present in numerous antibiotics, diuretics, and anti-inflammatory drugs.^[1] While indispensable for diversifying chemical libraries, its utility is matched by its hazardous nature.

This guide moves beyond standard Safety Data Sheet (SDS) boilerplate to provide a mechanistic understanding of the compound's risks. By treating safety as an engineered variable—rooted in the compound's reactivity profile—we establish a self-validating protocol for storage, handling, and emergency response.

Chemical Identity & Physicochemical Profile^{[1][2][3]} ^{[4][5][6]}

Effective risk mitigation begins with quantifying the physical boundaries of the agent. 4-BBSC is a solid at room temperature but possesses a low melting point, making it prone to "caking" and sublimation, which increases inhalation risks during weighing.

Property	Value	Operational Implication
CAS Number	98-58-8	Unique identifier for inventory tracking.
Molecular Formula	C ₆ H ₄ BrClO ₂ S	Halogenated aromatic sulfonyl chloride.[2][3]
Appearance	White to beige crystalline powder	Discoloration indicates hydrolysis (formation of sulfonic acid).
Melting Point	73–77 °C	Store refrigerated to prevent caking; avoid heat near storage.
Boiling Point	~153 °C (at 15 mmHg)	High boiling point; vacuum distillation required for purification.
Solubility	Soluble in CHCl ₃ , THF, DMSO	Use compatible solvents for transfers; avoid aqueous solvents until quench.
Reactivity	Moisture Sensitive	Rapidly hydrolyzes to release HCl gas and sulfonic acid.

Hazard Identification & Mechanistic Toxicology

The Core Hazard: Electrophilic Aggression

The sulfonyl chloride moiety (-SO₂Cl) is a potent electrophile.[4] In a biological context, it does not merely "irritate"; it actively alkylates (sulfonylates) nucleophilic residues on proteins (e.g., lysine amines, cysteine thiols) and DNA.

- **Corrosivity (GHS Category 1B):** Upon contact with moisture in mucous membranes (eyes, lungs), 4-BBSC hydrolyzes exothermically.
- **Reaction Product:** Generates Hydrochloric Acid (HCl) and 4-Bromobenzenesulfonic acid. The HCl causes immediate chemical burns, while the sulfonic acid induces deep tissue

damage and protein denaturation.

GHS Classification Breakdown

- H314: Causes severe skin burns and eye damage.[5][6][7][8][9][10]
- H290: May be corrosive to metals (due to HCl generation).
- H317: May cause an allergic skin reaction (sensitizer).

Strategic Safety Engineering: Hierarchy of Controls

Safety is not just PPE; it is a layered defense system. The following diagram illustrates the decision logic for handling 4-BBSC based on scale and operation.

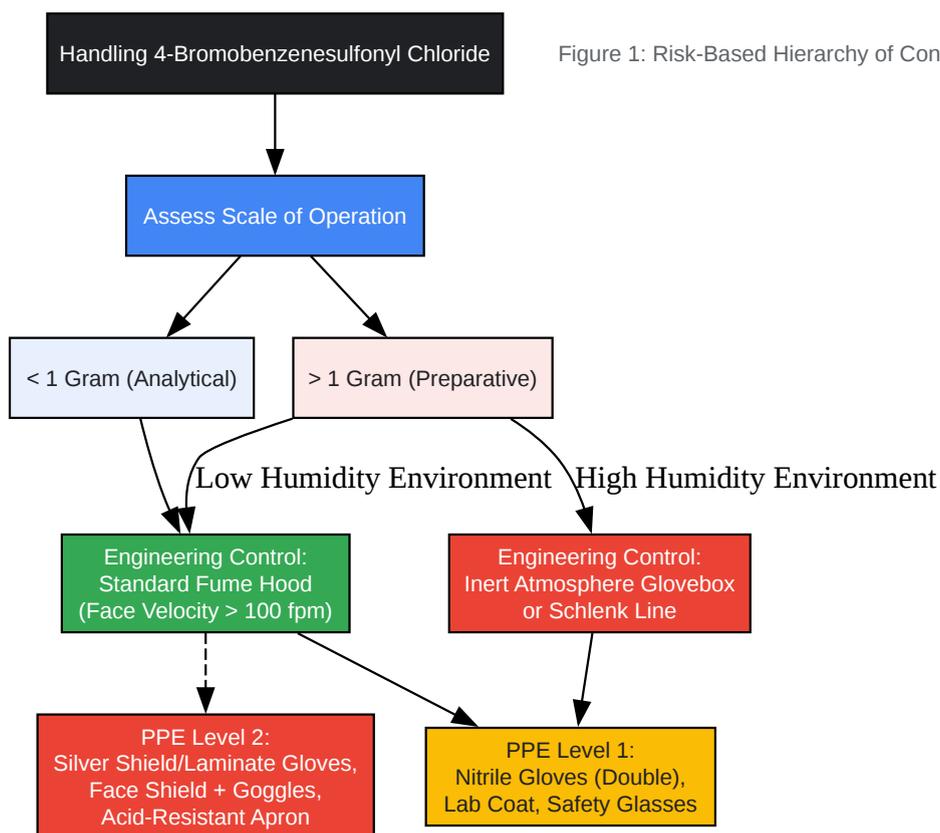


Figure 1: Risk-Based Hierarchy of Controls for 4-BBSC Handling

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PPE Selection Rationale

- Gloves: Standard latex is permeable to sulfonated organics.
 - Recommendation: Double-gloving with Nitrile (outer) and Laminate/Silver Shield (inner) is required for preparative scales (>1g) or prolonged handling.
- Respiratory: If weighing outside a hood (strictly prohibited), a P100 respirator with acid gas cartridges is mandatory. However, engineering controls (hoods) are the primary defense.

Operational Protocols: Handling & Quenching[13] [14][15][16]

Storage & Stability

- Environment: Store under an inert atmosphere (Argon or Nitrogen).
- Temperature: Refrigerator (2–8 °C).
- Container: Tightly sealed glass with Teflon-lined caps. Inspect caps for corrosion (HCl degradation) monthly.

Reaction Setup (The "Dry" Protocol)

- Glassware: Flame-dried or oven-dried glassware is non-negotiable. Moisture initiates the formation of sulfonic acid, which can poison acid-sensitive catalytic cycles.
- Addition: Add 4-BBSC as a solution (dissolved in dry DCM or THF) rather than a solid to the reaction mixture. This prevents localized "hotspots" of concentration and allows for controlled addition rates.

The Quenching Protocol (Self-Validating)

The most dangerous phase is the "work-up," where unreacted sulfonyl chloride meets water. The hydrolysis is exothermic and generates gas (HCl).

The Mechanism of Quenching:

Step-by-Step Quench:

- Cooling: Cool the reaction mixture to 0 °C.
- Reagent: Use Saturated Aqueous Sodium Bicarbonate (NaHCO₃) or 1M NaOH.
 - Why Base? It neutralizes the HCl immediately, preventing acid fumes from escaping the vessel.
 - Why Bicarbonate? It provides a visual indicator (bubbling CO₂) of active quenching.
- Validation: Monitor the pH of the aqueous layer. It must remain basic (pH > 8). If it turns acidic, the quench is incomplete, and HCl is regenerating.

Figure 2: Hydrolysis Pathway and Quenching Logic Flow



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Emergency Response Architecture

Spill Management

- Small Spill (< 5g):
 - Evacuate the immediate area.[11][12]
 - Cover spill with dry lime, sand, or soda ash (sodium carbonate). Do not use water, as this will generate HCl gas clouds.
 - Sweep up carefully (avoid dust) and place in a hazardous waste container.
- Large Spill: Evacuate lab. Call EHS/Fire Department.

First Aid[18][19]

- Eye Contact: Immediate irrigation is critical.[11][12] Flush for at least 15 minutes, lifting eyelids.[11] Time to irrigation correlates directly with corneal preservation.
- Skin Contact: Brush off dry powder before rinsing. Water activates the acid; rinsing a pile of powder on skin intensifies the burn. Once powder is removed, rinse with copious water.[7]

References

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